

Personal protective equipment for handling 6-Fluorobenzofuran-3(2H)-one

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Compound of Interest

Compound Name: 6-Fluorobenzofuran-3(2H)-one

Cat. No.: B1356864

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Essential Safety and Handling Guide for 6-Fluorobenzofuran-3(2H)-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Fluorobenzofuran-3(2H)-one** (CAS No. 351528-80-8). Due to the limited availability of a comprehensive Safety Data Sheet (SDS), a conservative approach to handling is strongly recommended, treating the compound with a high degree of caution.

Hazard Identification and Summary

6-Fluorobenzofuran-3(2H)-one is a fluorinated benzofuranone derivative.^[1] While detailed toxicological data is not fully available, the known hazards associated with this compound and its structural analogs warrant careful handling.

GHS Hazard Statements:

- H227: Combustible liquid.^[2]
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]

- H335: May cause respiratory irritation.[\[2\]](#)

Analog Compound Hazards: Related benzofuran compounds are classified as toxic if swallowed or in contact with skin and may cause allergic skin reactions.

| Property | Data | Source |
|---------------------|---|---------------------|
| Molecular Formula | C ₈ H ₅ FO ₂ | [2] |
| Molecular Weight | 152.12 g/mol | [2] |
| Appearance | Yellow to orange crystalline needles | [2] |
| Boiling Point | 261.7 ± 40.0 °C (Predicted) | [2] |
| Density | 1.379 ± 0.06 g/cm ³ (Predicted) | [2] |
| Storage Temperature | Room Temperature, Sealed in dry conditions | [2] |

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following table summarizes the minimum recommended PPE.

| Body Part | PPE Specification | Rationale |
|-------------|--|---|
| Hands | Chemically resistant gloves (Nitrile or Neoprene recommended as a general precaution). Double-gloving is advised. | To prevent skin contact and irritation. ^{[2][3]} Always inspect gloves for integrity before use. |
| Eyes | Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a risk of splashing. | To protect eyes from serious irritation or injury. ^{[2][3]} |
| Body | A flame-resistant lab coat. For larger quantities or procedures with a higher risk of exposure, a chemical-resistant apron or suit is recommended. | To protect skin and clothing from contamination. |
| Respiratory | All handling of the solid compound or its solutions should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used. | To prevent inhalation and respiratory tract irritation. ^{[2][3]} |

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - Ensure a certified chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are readily accessible.

- Prepare all necessary equipment and reagents before handling the compound.
- Keep the container tightly closed when not in use.
- Handling:
 - Wear the appropriate PPE as outlined in the table above.
 - Avoid the formation of dust and aerosols.
 - Avoid contact with skin, eyes, and clothing.
 - Use non-sparking tools, especially if heating the compound.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a dry, well-ventilated area.
 - Keep away from heat, sparks, and open flames.
 - Store locked up or in an area accessible only to authorized personnel.

Disposal Plan: Step-by-Step Waste Management

Unused or waste **6-Fluorobenzofuran-3(2H)-one** and its containers must be treated as hazardous chemical waste.

- Waste Segregation:
 - Due to its fluorinated structure, this compound is classified as a halogenated organic waste.
 - Collect all waste containing this compound in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Keep halogenated organic waste separate from non-halogenated waste streams.^[4]

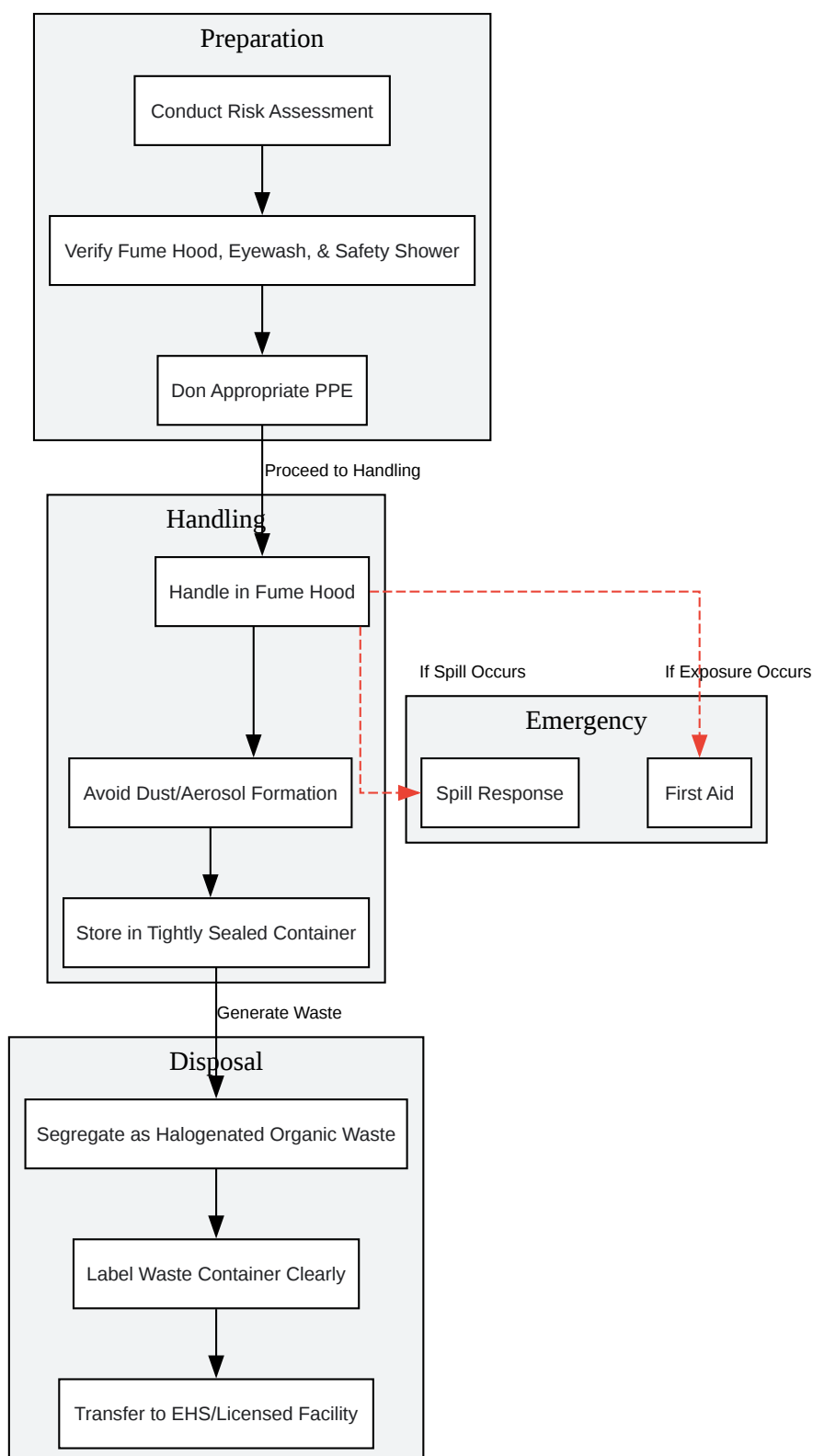
- Container Labeling:
 - The waste container must be labeled with "Hazardous Waste," the full chemical name "**6-Fluorobenzofuran-3(2H)-one**," and all applicable hazard symbols (e.g., flammable, irritant, toxic).[\[4\]](#)
- Disposal Procedure:
 - Do not dispose of this chemical down the drain or in regular trash.
 - Transfer the sealed and labeled hazardous waste container to your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal facility.[\[3\]](#)
 - Contaminated materials, including gloves, absorbent pads, and lab coats, must also be disposed of as hazardous waste.[\[3\]](#)

Emergency Procedures

- Spill:
 - Evacuate and secure the area.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, dry sand).
 - Carefully sweep or scoop the absorbed material into a labeled hazardous waste container.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water. All cleanup materials must be disposed of as hazardous waste.[\[3\]](#)
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Below is a workflow diagram for the safe handling and disposal of **6-Fluorobenzofuran-3(2H)-one**.



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Caption: Workflow for handling and disposal of **6-Fluorobenzofuran-3(2H)-one**.

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